

Essential Safety and Logistical Information for Handling Naphthoxylactic Acid

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Compound of Interest

Compound Name: Naphthoxylactic acid

Cat. No.: B077864

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Disclaimer: No specific Safety Data Sheet (SDS) for **Naphthoxylactic acid** (CAS No. 10476-54-7) was publicly available at the time of this document's creation. The following guidance is based on the known physical and chemical properties of **Naphthoxylactic acid** and safety protocols for similar chemical compounds, such as 2-Naphthoxyacetic acid. Researchers, scientists, and drug development professionals must conduct a thorough risk assessment before handling this substance and consult a certified safety professional.

Immediate Safety and Hazard Information

Naphthoxylactic acid is a solid organic compound. While specific toxicity data is limited, it is prudent to handle it with the care required for laboratory-grade chemicals of unknown toxicity. Based on data for analogous compounds, it may be harmful if swallowed.

Quantitative Data Summary

The following table summarizes the available quantitative data for **Naphthoxylactic acid**.

Property	Value	Source
Molecular Formula	C13H12O4	--INVALID-LINK--[1], --INVALID-LINK--[2]
Molecular Weight	232.24 g/mol	--INVALID-LINK--
Boiling Point	436.2°C at 760 mmHg	--INVALID-LINK--[1]
Flash Point	171.1°C	--INVALID-LINK--[1]
Density	1.341 g/cm ³	--INVALID-LINK--[1]
Vapor Pressure	2.22E-08 mmHg at 25°C	--INVALID-LINK--[1]

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **Naphthoxylactic acid**.

Equipment	Specification	Purpose
Eye Protection	Safety glasses with side shields or goggles.	Protects eyes from dust and splashes.
Hand Protection	Nitrile gloves.	Protects skin from direct contact.
Body Protection	Laboratory coat.	Protects skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A respirator may be necessary for large quantities or if dust is generated.	Prevents inhalation of dust.

Operational Plan

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Labeling:** Ensure the container is clearly labeled with the chemical name, CAS number, and any hazard warnings.

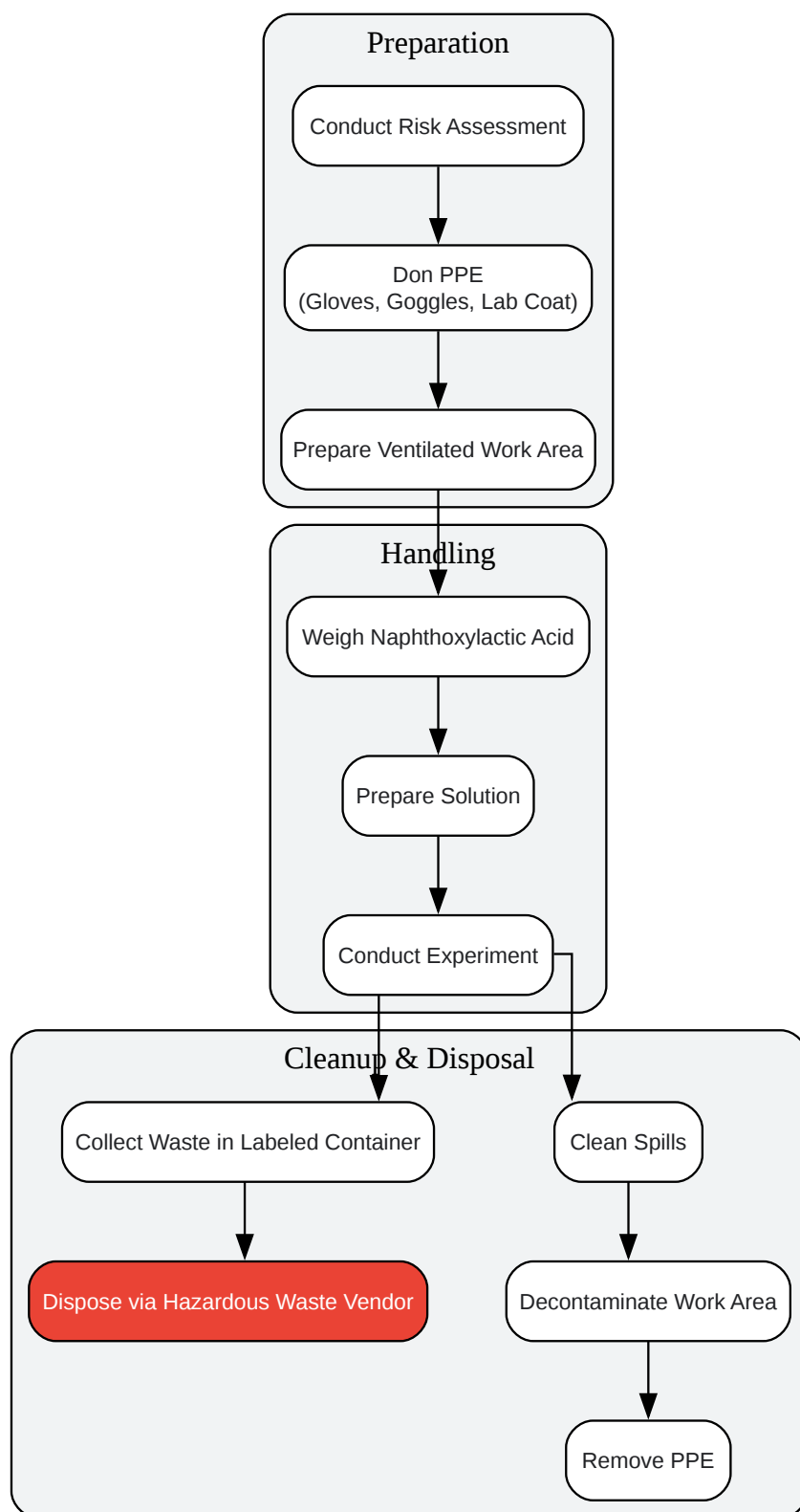
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[3] Keep the container tightly closed.
- **Work Area:** Conduct all handling of **Naphthoxylactic acid** in a well-ventilated laboratory, preferably within a fume hood to minimize inhalation exposure.
- **Personal Hygiene:** Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.
- **Weighing:** If weighing the solid, do so carefully to avoid generating dust.
- **Solution Preparation:** When preparing solutions, slowly add the **Naphthoxylactic acid** to the solvent to avoid splashing.
- **Small Spills:** For small spills of the solid, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.
- **Large Spills:** For larger spills, evacuate the area and follow emergency procedures.
- **Decontamination:** Clean the spill area with a suitable solvent and then wash with soap and water.

Disposal Plan

Dispose of **Naphthoxylactic acid** and any contaminated materials in accordance with all applicable federal, state, and local regulations.

- **Waste Collection:** Collect waste **Naphthoxylactic acid** and contaminated materials (e.g., gloves, weighing paper) in a clearly labeled, sealed container.
- **Waste Characterization:** The waste should be characterized as non-halogenated organic acid waste.
- **Disposal Route:** Dispose of the waste through a licensed hazardous waste disposal company. Do not dispose of down the drain or in regular trash.[4][5]

Experimental Workflow



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Caption: Workflow for handling **Naphthoxylactic acid**.

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